

1,5,5-Trimethylhydantoin chemical properties and structure elucidation

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Compound of Interest

Compound Name: **1,5,5-T trimethylhydantoin**

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1,5,5-T trimethylhydantoin: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure elucidation, and synthesis of **1,5,5-trimethylhydantoin**. The information is intended to support research and development activities in the chemical and pharmaceutical sciences.

Chemical Properties

1,5,5-T trimethylhydantoin, also known as 1,5,5-trimethyl-2,4-imidazolidinedione, is a trisubstituted hydantoin derivative. Its key chemical and physical properties are summarized in the tables below for easy reference and comparison.

Table 1: General Chemical Properties

Property	Value	Reference
IUPAC Name	1,5,5-trimethylimidazolidine-2,4-dione	
Synonyms	1,5,5-Trimethyl-2,4-imidazolidinedione, 3,4,4-Trimethyl-2,5-dioxoimidazolidine	
CAS Number	6851-81-6	
Molecular Formula	C ₆ H ₁₀ N ₂ O ₂	
Molecular Weight	142.16 g/mol	
Appearance	White crystalline compound	
Odor	Slight acetone odor	

Table 2: Physical and Spectroscopic Properties

Property	Value	Reference
Melting Point	161-164 °C	
Density	1.1318 g/mL at 25°C	
Solubility	Insoluble in water, soluble in acetone.	[1]
Mass Spectrum	Has been recorded and analyzed.	
SMILES	CN1C(=O)NC(=O)C1(C)C	
InChI	1S/C6H10N2O2/c1-6(2)4(9)7-5(10)8(6)3/h1-3H3,(H,7,9,10)	
InChI Key	ZNYIPTYJBRGSSL-UHFFFAOYSA-N	

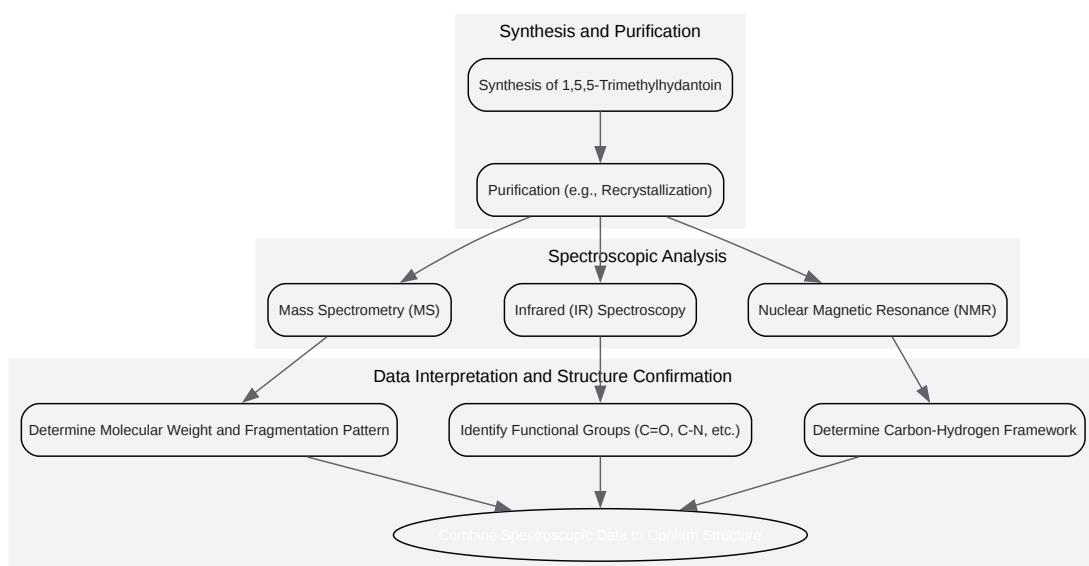
Structure Elucidation

The determination of the chemical structure of **1,5,5-trimethylhydantoin** relies on a combination of spectroscopic techniques. While a singular, detailed publication on its complete structure elucidation is not readily available, the process would follow established analytical chemistry principles. The primary methods employed for this purpose are Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Spectroscopic Analysis Workflow

The logical workflow for the structure elucidation of **1,5,5-trimethylhydantoin** is depicted in the following diagram.

Structure Elucidation Workflow for 1,5,5-Trimethylhydantoin

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A flowchart illustrating the general workflow for the structure elucidation of **1,5,5-trimethylhydantoin**.

Experimental Protocols

Synthesis of 1,5,5-Trimethylhydantoin

The synthesis of **1,5,5-trimethylhydantoin** can be achieved through the methylation of 5,5-dimethylhydantoin. The latter is commonly synthesized via the Bucherer-Bergs reaction.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) The following is a plausible two-step synthesis protocol.

This procedure is adapted from the established Bucherer-Bergs synthesis of hydantoins.[\[7\]](#)

Materials:

- Acetone cyanohydrin
- Ammonium carbonate
- Steam bath
- Stirrer
- Thermometer
- Beaker (600 mL)
- Filtration apparatus
- Hot plate
- Ice bath
- Ether
- Norit (activated carbon)

Procedure:

- In a 600-mL beaker, mix 85 g (1 mole) of acetone cyanohydrin and 150 g (1.31 moles) of freshly powdered ammonium carbonate.
- Warm the mixture on a steam bath, preferably in a fume hood, and stir with a thermometer.
- A gentle reaction will begin at approximately 50°C and continue for about 3 hours at 68–80°C.

- To complete the reaction and decompose excess ammonium carbonate, raise the temperature to 90°C and maintain it until the liquid mixture is quiescent (approximately 30 minutes).
- Allow the residue to cool and solidify.
- Dissolve the solid in 100 mL of hot water, add Norit for decolorization, and filter the hot solution rapidly through a heated filter.
- Evaporate the filtrate on a hot plate until crystals begin to appear at the surface, then chill the solution in an ice bath.
- Filter the white crystals with suction, press the filter cake to remove excess liquid, and wash twice with small portions of ether.
- A second crop of crystals can be obtained by concentrating the mother liquor.
- Recrystallize the product from boiling water to obtain pure 5,5-dimethylhydantoin.

This protocol is based on the general principles of regioselective alkylation of hydantoins.[\[8\]](#)[\[9\]](#)

Materials:

- 5,5-Dimethylhydantoin
- Methyl iodide (or dimethyl sulfate)
- Potassium carbonate (or sodium hydride)
- Dimethylformamide (DMF) or Tetrahydrofuran (THF)
- Magnetic stirrer and hotplate
- Round-bottom flask
- Condenser
- Separatory funnel

- Rotary evaporator
- Ethyl acetate
- Brine solution
- Anhydrous sodium sulfate

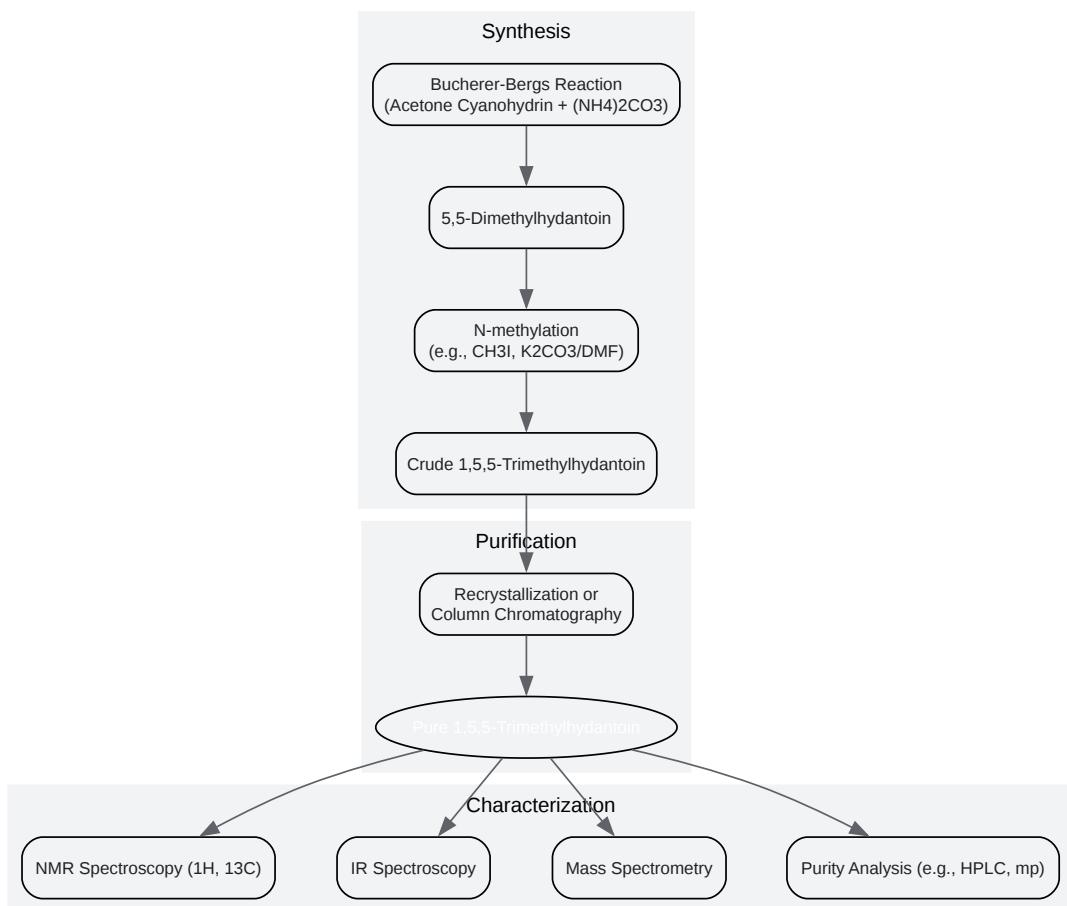
Procedure:

- To a solution of 5,5-dimethylhydantoin in an appropriate solvent (e.g., DMF), add a base (e.g., potassium carbonate) and the methylating agent (e.g., methyl iodide).
- The regioselectivity of methylation (at N1 or N3) can be influenced by the choice of base and solvent. For N1 methylation to form **1,5,5-trimethylhydantoin**, a stronger base like sodium hydride in THF may be required.
- Heat the reaction mixture under reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and quench with water.
- Extract the product with an organic solvent such as ethyl acetate.
- Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Purify the crude **1,5,5-trimethylhydantoin** by recrystallization or column chromatography.

Synthesis and Characterization Workflow

The overall workflow from synthesis to characterization of **1,5,5-trimethylhydantoin** is outlined below.

Synthesis and Characterization of 1,5,5-Trimethylhydantoin

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A workflow diagram illustrating the synthesis and subsequent characterization of **1,5,5-trimethylhydantoin**.

Biological Activity

While hydantoin derivatives are known to exhibit a wide range of biological activities, including antimicrobial and anticonvulsant properties, there is currently limited specific information available in the scientific literature regarding the biological functions or signaling pathway interactions of **1,5,5-trimethylhydantoin**. Further research is warranted to explore the potential pharmacological applications of this compound.

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